

Personal protective equipment for handling **SC144**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **SC144**

Cat. No.: **B2953520**

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Essential Safety and Handling Guide for **SC144**

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **SC144**. Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against potential exposure to **SC144**, which is classified as a skin, eye, and respiratory irritant.^[1] The following table summarizes the required PPE for handling this compound.

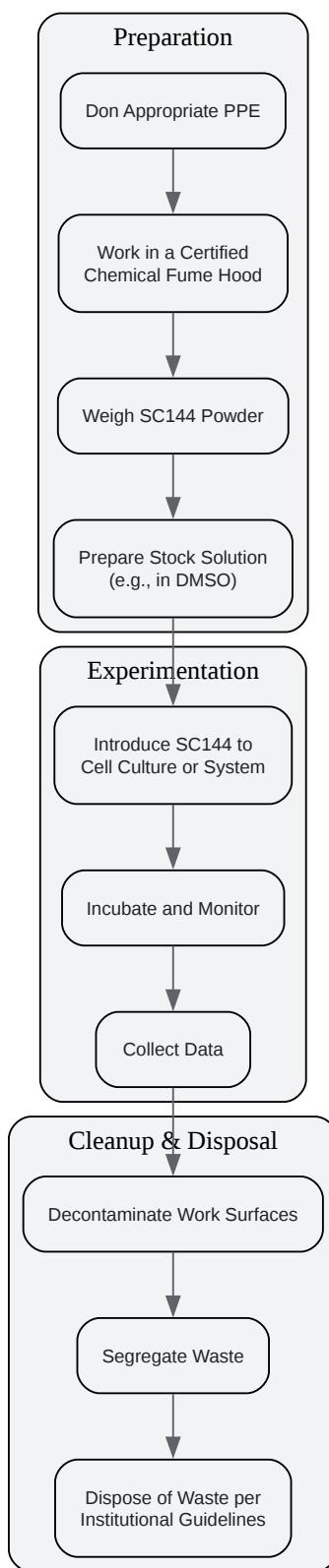
PPE Category	Item	Specification	Purpose
Eye & Face Protection	Safety Goggles	ANSI Z87.1 compliant, chemical splash goggles. [2]	Protects eyes from splashes and aerosols.
Face Shield	To be worn over safety goggles.	Provides an additional layer of protection for the face during procedures with a high splash risk. [3]	
Hand Protection	Gloves	Chemical-resistant nitrile gloves. [4]	Protects hands from direct contact with SC144.
Double Gloving	Recommended when handling concentrated solutions.	Minimizes risk of exposure in case of a breach in the outer glove.	
Body Protection	Laboratory Coat	Flame-retardant, fully buttoned with tight cuffs. [2] [4]	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved Respirator	Required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet. [3]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1]
Foot Protection	Closed-toe Shoes	Made of a non-porous material.	Protects feet from spills and falling objects. [4]

Operational Plans: Handling and Disposal

Strict adherence to the following step-by-step protocols for the handling and disposal of **SC144** is mandatory.

Experimental Workflow for Handling **SC144**

The following workflow should be followed when preparing and using **SC144** in a laboratory setting.



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Caption: Experimental workflow for handling **SC144**.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably within a certified chemical fume hood.^[5] Don all required PPE as outlined in the table above.
- Weighing: When weighing the powdered form of **SC144**, use a containment system such as a ventilated balance enclosure to minimize dust inhalation.
- Solubilization: Prepare stock solutions by slowly adding the solvent (e.g., DMSO) to the **SC144** powder to avoid splashing.
- Use in Experiments: When adding **SC144** to your experimental system (e.g., cell culture), do so carefully to prevent aerosols and splashes.
- Post-Experiment: After use, decontaminate all surfaces and equipment that came into contact with **SC144** using an appropriate disinfectant or cleaning agent.

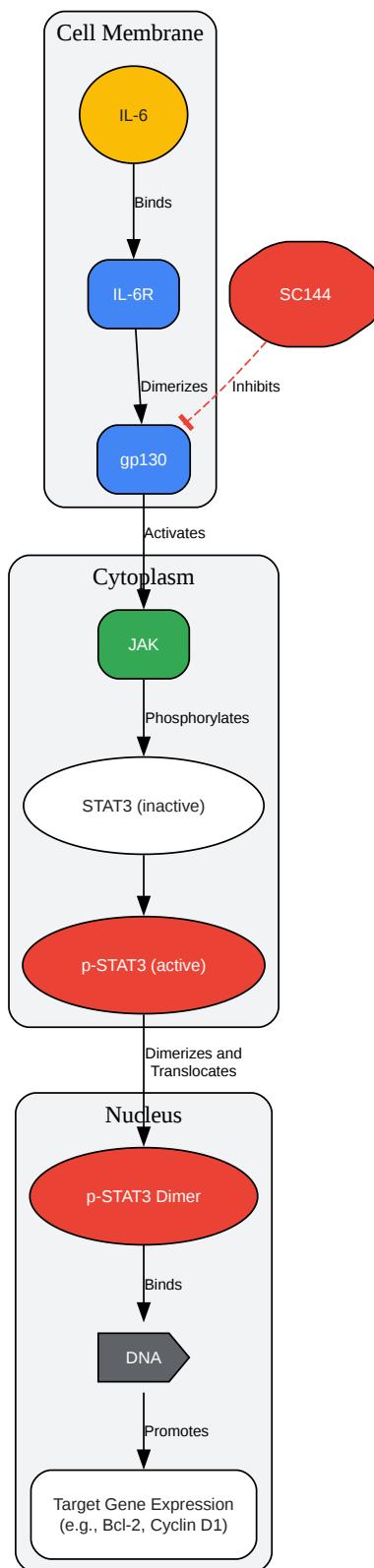
Disposal Plan

Proper disposal of **SC144** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All materials contaminated with **SC144**, including pipette tips, gloves, and empty vials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **SC144** should be collected in a separate, sealed container for chemical waste. Do not dispose of **SC144** down the drain.^[6]
- Disposal: All **SC144** waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.^[6]

SC144 Signaling Pathway

SC144 is an inhibitor of gp130, a key component of the IL-6 signaling pathway. By inhibiting gp130, **SC144** blocks the subsequent phosphorylation of STAT3, its nuclear translocation, and the expression of downstream target genes involved in cell survival and proliferation.^[7]



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Caption: **SC144** inhibits the gp130/STAT3 signaling pathway.

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- To cite this document: BenchChem. [Personal protective equipment for handling SC144]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2953520#personal-protective-equipment-for-handling-sc144>

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